

Application Notes and Protocols for N-nitroso-clozapine Analysis

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Compound of Interest

Compound Name: *N-nitroso-clozapine*

CAS No.: 156632-03-0

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Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant concern due to their potential carcinogenic properties. **N-nitroso-clozapine**, a nitrosamine derivative of the atypical antipsychotic drug clozapine, is a potential impurity that requires careful monitoring and control in both the active pharmaceutical ingredient (API) and the final drug product. This document provides detailed application notes and experimental protocols for the sample preparation and analysis of **N-nitroso-clozapine**, ensuring accurate and reliable quantification to meet regulatory requirements and ensure patient safety.

The analytical challenges in quantifying **N-nitroso-clozapine** include its potential instability and the complexity of the sample matrices, which can lead to matrix effects and inconsistent recoveries.[1] Therefore, robust sample preparation techniques are crucial for the successful analysis of this impurity. This document outlines various sample preparation strategies, including direct dissolution, solid-phase extraction (SPE), and liquid-liquid extraction (LLE),

followed by sensitive analytical determination using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Analytical Methodologies

The primary analytical technique for the quantification of **N-nitroso-clozapine** is LC-MS/MS. This method offers high sensitivity and selectivity, which are essential for detecting trace-level impurities in complex matrices. A validated LC-MS/MS method for the simultaneous quantification of **N-nitroso-clozapine** (N-CZN) and **N-nitroso-clozapine** impurity C (N-CZNC) has been reported, providing a robust framework for analysis.[\[2\]](#)[\[3\]](#)

Key Analytical Parameters:

- **Chromatographic Separation:** Achieved using a C18 column with gradient elution.
- **Mobile Phase:** A typical mobile phase consists of an aqueous component with a buffer (e.g., ammonium bicarbonate) and an organic component (e.g., a mixture of methanol and acetonitrile with formic acid).[\[3\]](#)
- **Detection:** Electrospray ionization (ESI) in positive mode with multiple reaction monitoring (MRM) is used for high selectivity and sensitivity.[\[2\]](#)[\[3\]](#)

Data Presentation

The following table summarizes the quantitative data from a validated LC-MS/MS method for the analysis of **N-nitroso-clozapine** (N-CZN) and a related impurity, **N-nitroso-clozapine** impurity C (N-CZNC).[\[2\]](#)[\[3\]](#)

Analyte	Limit of Detection (LOD) (µg/mL)	Limit of Quantification (LOQ) (µg/mL)	Recovery (%)
N-nitroso-clozapine (N-CZN)	0.058	0.177	88 - 102
N-nitroso-clozapine impurity C (N-CZNC)	0.014	0.044	88 - 102

Experimental Protocols

Protocol 1: Sample Preparation of Clozapine Drug Substance and Tablets

This protocol is based on the method described by Parfent et al. (2025) for the analysis of **N-nitroso-clozapine** in drug substances and pharmaceutical formulations.[\[2\]](#)[\[3\]](#)

Materials:

- Clozapine drug substance or powdered tablets
- Diluent: 0.01 M Ammonium bicarbonate in water
- Vortex mixer
- Centrifuge
- Autosampler vials

Procedure:

- **Sample Weighing:** Accurately weigh an amount of clozapine drug substance or powdered tablets equivalent to a specific concentration (e.g., 1 mg/mL of clozapine) into a centrifuge tube.
- **Dissolution:** Add the appropriate volume of diluent (0.01 M Ammonium bicarbonate in water) to the centrifuge tube.
- **Extraction:** Vortex the sample for 5 minutes to ensure complete dissolution of the analyte.
- **Centrifugation:** Centrifuge the sample at 4000 rpm for 10 minutes to pellet any undissolved excipients.
- **Sample Transfer:** Carefully transfer the supernatant into an autosampler vial for LC-MS/MS analysis.

Protocol 2: Solid-Phase Extraction (SPE) for N-nitroso-clozapine in Plasma/Serum

This protocol is a general procedure adapted from methods for other nitrosamines and clozapine analysis in biological fluids. Optimization and validation are required for **N-nitroso-clozapine**.

Materials:

- Plasma or serum sample
- Internal Standard (IS) solution (e.g., deuterated **N-nitroso-clozapine**)
- SPE Cartridge (e.g., C18 or a mixed-mode cation exchange cartridge)
- Conditioning Solvents (e.g., Methanol, Water)
- Wash Solvent (e.g., 5% Methanol in water)
- Elution Solvent (e.g., Methanol or Acetonitrile with 0.1% Formic Acid)
- Nitrogen evaporator
- Reconstitution Solvent (e.g., Mobile phase)

Procedure:

- **Sample Pre-treatment:** To 1 mL of plasma or serum, add the internal standard solution. Vortex to mix.
- **SPE Cartridge Conditioning:** Condition the SPE cartridge by passing methanol followed by water.
- **Sample Loading:** Load the pre-treated sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with the wash solvent to remove interfering substances.

- Elution: Elute the **N-nitroso-clozapine** and internal standard from the cartridge using the elution solvent.
- Evaporation: Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in a known volume of the reconstitution solvent.
- Analysis: Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

Protocol 3: Liquid-Liquid Extraction (LLE) for N-nitroso-clozapine in Plasma/Serum

This protocol is a general procedure based on LLE methods for clozapine and its metabolites in biological fluids.[4][5] This method will require optimization and validation for **N-nitroso-clozapine**.

Materials:

- Plasma or serum sample
- Internal Standard (IS) solution (e.g., deuterated **N-nitroso-clozapine**)
- Extraction Solvent (e.g., Dichloromethane, Ethyl Acetate, or a mixture thereof)
- Aqueous buffer (e.g., Phosphate buffer, pH 9)
- Centrifuge
- Nitrogen evaporator
- Reconstitution Solvent (e.g., Mobile phase)

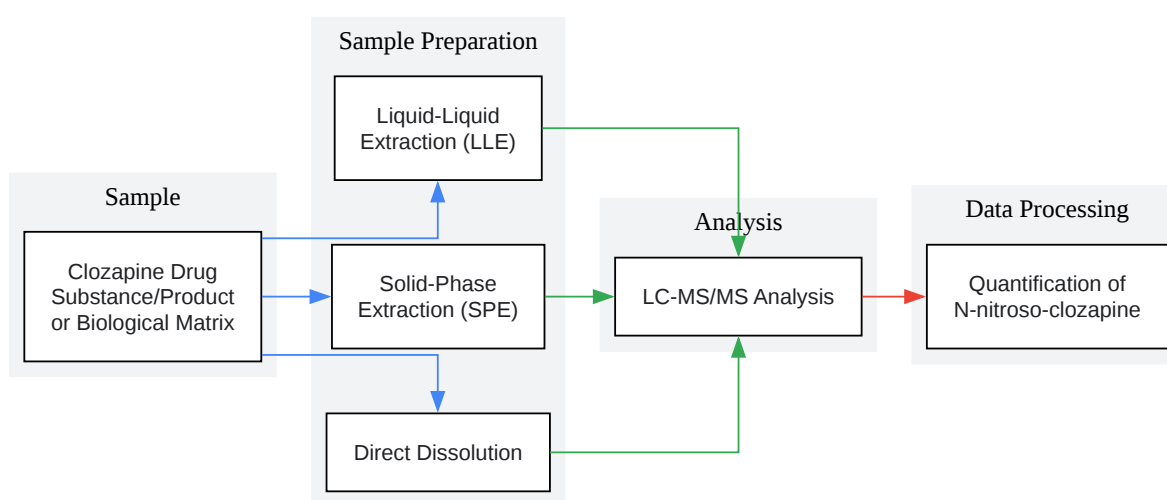
Procedure:

- Sample Preparation: To 1 mL of plasma or serum in a centrifuge tube, add the internal standard solution and 1 mL of aqueous buffer. Vortex to mix.

- Extraction: Add 5 mL of the extraction solvent to the tube. Cap and vortex vigorously for 2 minutes.
- Phase Separation: Centrifuge at 4000 rpm for 10 minutes to separate the aqueous and organic layers.
- Collection: Carefully transfer the organic layer to a clean tube.
- Evaporation: Evaporate the organic solvent to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in a known volume of the reconstitution solvent.
- Analysis: Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the sample preparation and analysis of **N-nitroso-clozapine**.

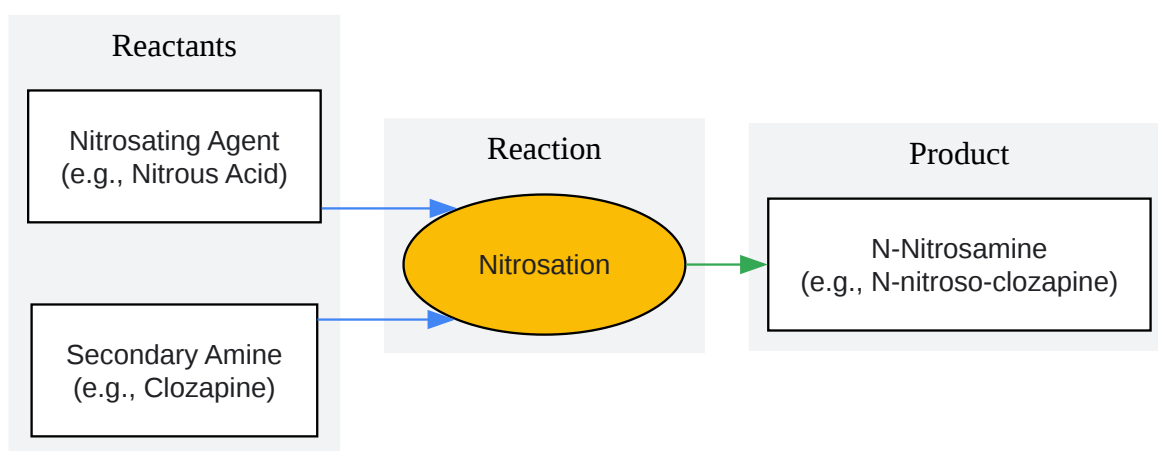


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Caption: General workflow for **N-nitroso-clozapine** analysis.

Signaling Pathway (Illustrative)

While **N-nitroso-clozapine** itself is an impurity and not part of a signaling pathway, its formation is a chemical process. The following diagram illustrates the potential formation pathway of a nitrosamine from a secondary amine precursor, which is relevant to the formation of **N-nitroso-clozapine** from clozapine.



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Caption: Formation of N-nitrosamines from secondary amines.

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References

- 1. N-Nitroso clozapine - New Scientific Knowledge & Development - Nitrosamines Exchange [nitrosamines.usp.org]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [3. researchgate.net \[researchgate.net\]](#)
- [4. Simultaneous determination of clozapine and its N-desmethyl and N-oxide metabolites in plasma by liquid chromatography/electrospray tandem mass spectrometry and its application to plasma level monitoring in schizophrenic patients - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Assay for quantitation of clozapine and its metabolite N-desmethylozapine in human plasma by high-performance liquid chromatography with ultraviolet detection - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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